

Application Note: Comprehensive Analytical Characterization of 3-Benzyl-1H-indole

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Compound of Interest

Compound Name: 3-Benzyl-1H-indole

CAS No.: 16886-10-5

Cat. No.: B102970

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Introduction: The Importance of Rigorous Characterization

3-Benzyl-1H-indole is a key structural motif present in a variety of compounds with significant biological activities. As a privileged scaffold in medicinal chemistry and drug development, its derivatives are explored for potential therapeutic applications.[1][2] The precise structural confirmation and purity assessment of **3-Benzyl-1H-indole** are therefore non-negotiable prerequisites for any downstream application, be it in synthetic chemistry, biological screening, or formulation development. An impurity or a misidentified structure can lead to erroneous biological data and compromise research outcomes.

This guide provides a multi-faceted analytical strategy for the comprehensive characterization of **3-Benzyl-1H-indole**. It is designed for researchers, quality control analysts, and drug development professionals, offering not just protocols, but the underlying scientific rationale for each methodological choice. We will explore a synergistic workflow employing chromatographic and spectroscopic techniques to establish the compound's identity, purity, and structural integrity with a high degree of confidence.

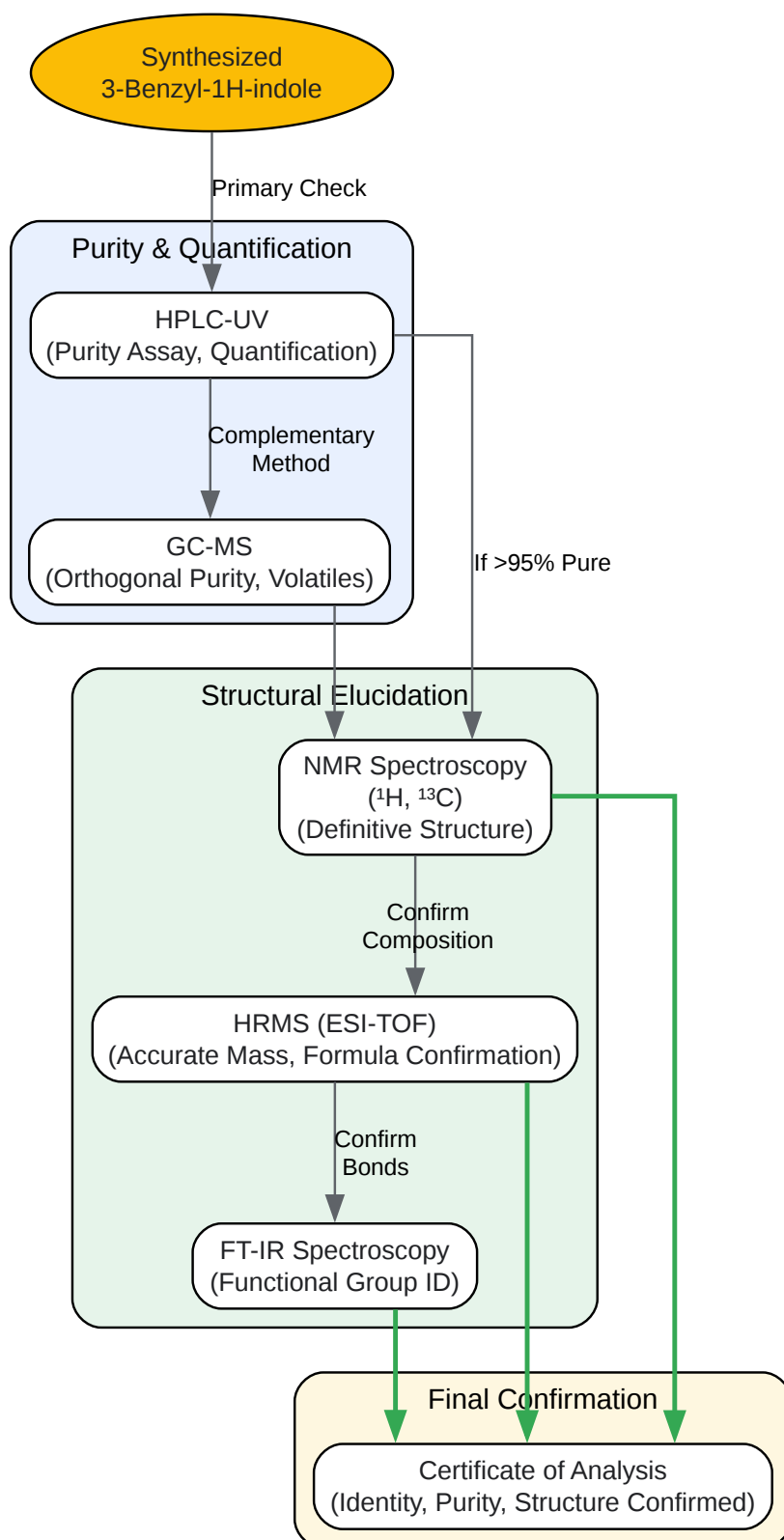
Physicochemical & Structural Identifiers

A foundational step in characterization is to collate the compound's basic physicochemical properties. This data serves as a primary reference against which experimental results are compared.

| Property | Value | Source |
|-------------------|--|------------|
| IUPAC Name | 3-benzyl-1H-indole | PubChem[3] |
| Molecular Formula | C ₁₅ H ₁₃ N | PubChem[3] |
| Molecular Weight | 207.27 g/mol | PubChem[3] |
| CAS Number | 16886-10-5 | PubChem[3] |
| Canonical SMILES | <chem>C1=CC=C(C=C1)CC2=CNC3=CC=CC=C32</chem> | PubChem[3] |

Integrated Analytical Workflow

No single analytical technique is sufficient for unambiguous characterization. A robust analysis relies on the integration of orthogonal methods—techniques that measure different properties of the molecule. The workflow below illustrates a logical progression from initial purity assessment to definitive structural elucidation.



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Sources

- [1. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [2. Spectroscopic Characterization and Antimicrobial Studies of Synthesized N-Benzyl-1h-Indole-3-Carboxamide – International Journal of Research and Scientific Innovation \(IJRSI\) \[rsisinternational.org\]](#)
- [3. 3-Benzyl-1H-indole | C15H13N | CID 231168 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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